

# Personal protective equipment for handling N-(Pyridin-3-yl)hydrazinecarbothioamide

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## Compound of Interest

Compound Name: N-(Pyridin-3-yl)hydrazinecarbothioamide

Cat. No.: B1271105

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## Essential Safety and Handling Guide for N-(Pyridin-3-yl)hydrazinecarbothioamide

This guide provides immediate, essential safety protocols and logistical plans for the handling and disposal of **N-(Pyridin-3-yl)hydrazinecarbothioamide**. The information is compiled from safety data for structurally similar compounds and general laboratory safety practices.

Researchers, scientists, and drug development professionals should use this as a primary resource for safe laboratory operations involving this compound.

### Compound Identification:

Chemical Name	N-(Pyridin-3-yl)hydrazinecarbothioamide
CAS Number	34955-25-4[1]
Molecular Formula	C6H8N4S[1]
Molecular Weight	168.22 g/mol [1]

## Hazard Summary

While a specific Safety Data Sheet (SDS) for **N-(Pyridin-3-yl)hydrazinecarbothioamide** is not readily available, data from analogous compounds, such as N-phenylhydrazinecarbothioamide,

suggest that this compound may be toxic if swallowed[2][3]. Similar chemical structures also indicate potential for skin and eye irritation[4][5]. The pyridine moiety suggests that upon decomposition, it may emit toxic fumes of nitrogen and sulfur oxides[6].

#### Precautionary Statements:

- P264: Wash face, hands, and any exposed skin thoroughly after handling[2][3].
- P270: Do not eat, drink, or smoke when using this product[4].
- P301 + P310: IF SWALLOWED: Immediately call a POISON CENTER or doctor/physician[2][3].
- P405: Store locked up[2][3].
- P501: Dispose of contents/container to an approved waste disposal plant[2][3].

## Operational Plan: Safe Handling Protocol

Adherence to the following step-by-step protocol is mandatory for all personnel handling **N-(Pyridin-3-yl)hydrazinecarbothioamide**.

#### 1. Engineering Controls:

- Always handle this compound within a certified chemical fume hood to minimize inhalation exposure.
- Ensure a safety shower and eyewash station are readily accessible.

#### 2. Personal Protective Equipment (PPE):

The following table summarizes the required PPE for handling this compound.

Body Part	Required PPE	Standard/Specification
Hands	Chemical-resistant gloves (Nitrile or Neoprene recommended).	Must satisfy EU Directive 89/686/EEC and the standard EN 374[5].
Eyes/Face	Safety goggles with side-shields or a full-face shield.	Conforming to EN 166 (EU) or NIOSH (US)[5].
Body	Laboratory coat. For larger quantities, a chemical-resistant apron or coveralls are recommended.	Protective clothing against liquid chemicals (e.g., Type 6 EN 13034:2005)[7].
Respiratory	For handling powder, a NIOSH-approved respirator (e.g., N95) is required to prevent dust inhalation.	Follow OSHA respirator regulations in 29 CFR 1910.134 or European Standard EN 149[3].

### 3. Handling Procedure:

- Preparation:
  - Designate a specific area within the fume hood for handling.
  - Assemble all necessary equipment and reagents before starting.
  - Ensure the fume hood sash is at the appropriate working height.
- Weighing and Transfer:
  - Handle as a powder to minimize dust generation.
  - Use a spatula for transfers. Avoid pouring the solid.
  - If creating a solution, add the solid to the solvent slowly.
- Post-Handling:

- Decontaminate all surfaces that may have come into contact with the chemical.
- Wash hands thoroughly with soap and water after removing gloves.

#### 4. Spill Response:

- Small Spills:
  - Wearing appropriate PPE, cover the spill with an absorbent, non-combustible material (e.g., vermiculite, sand).
  - Carefully sweep up the material and place it in a sealed container for disposal.
- Large Spills:
  - Evacuate the area.
  - Contact your institution's Environmental Health and Safety (EHS) department immediately.

## Disposal Plan

All waste containing **N-(Pyridin-3-yl)hydrazinecarbothioamide** must be treated as hazardous waste.

#### 1. Waste Segregation:

- Solid Waste: Collect any unused compound, contaminated absorbents, and disposable labware (e.g., weigh boats, gloves) in a dedicated, sealed, and clearly labeled hazardous waste container.
- Liquid Waste: Collect solutions containing the compound in a separate, sealed, and clearly labeled hazardous waste container. Do not mix with other solvent waste streams unless approved by your EHS department.

#### 2. Labeling:

- All waste containers must be labeled with:

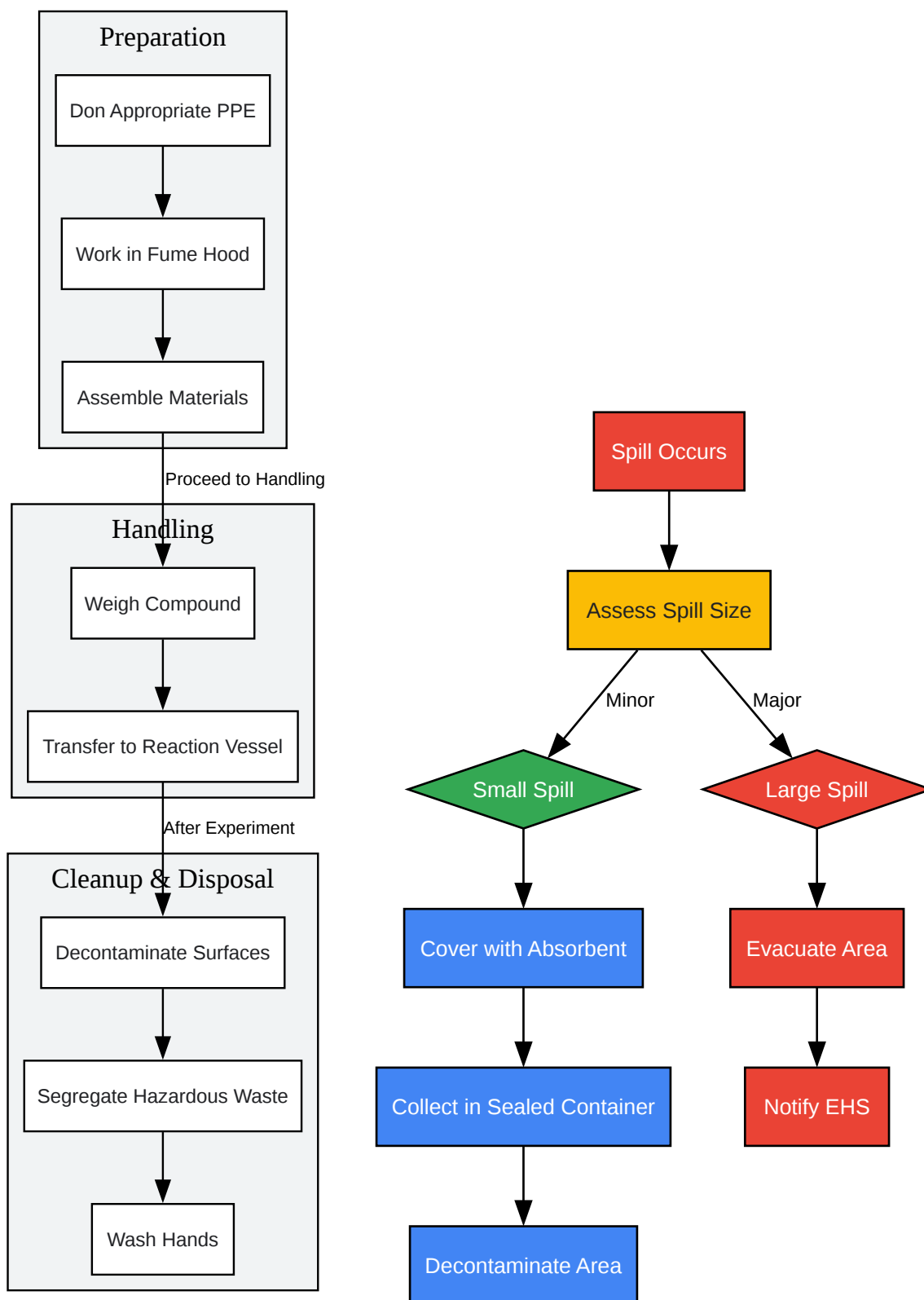
- "Hazardous Waste"
- The full chemical name: "**N-(Pyridin-3-yl)hydrazinecarbothioamide**"
- The primary hazard(s) (e.g., "Toxic")
- The date of accumulation.

### 3. Storage and Disposal:

- Store waste containers in a designated, secondary containment area away from incompatible materials.
- Arrange for pickup and disposal by your institution's certified hazardous waste management provider. Follow all local, state, and federal regulations for hazardous waste disposal<sup>[3]</sup>.

## Workflow and Logic Diagrams

The following diagrams illustrate the procedural flow for safely handling **N-(Pyridin-3-yl)hydrazinecarbothioamide**.



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- 6. Thiosemicarbazide | CH<sub>5</sub>N<sub>3</sub>S | CID 2723789 - PubChem [pubchem.ncbi.nlm.nih.gov]
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